An In-depth Technical Guide to 2-Bromo-1,4-dimethyl-1H-imidazole

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Compound of Interest	
Compound Name:	*2-Bromo-1,4-dimethyl-1H-imidazole*
CAS No.:	*235426-30-9*
Cat. No.:	*B1277735*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential applications of **2-Bromo-1,4-dimethyl-1H-imidazole**. This molecule serves as a versatile chemical intermediate, particularly valuable in the fields of medicinal chemistry and materials science. Its substituted imidazole core is a privileged scaffold found in numerous biologically active compounds, making this building block highly relevant for drug discovery and lead optimization campaigns.[1][2]

Core Physicochemical Properties

The fundamental properties of **2-Bromo-1,4-dimethyl-1H-imidazole** are summarized below. These computed and experimental values are essential for planning synthetic routes, purification procedures, and formulation studies.

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Property	Value	Source
CAS Number	235426-30-9	[3][4][5]
Molecular Formula	$C_5H_7BrN_2$	[3][5]
Molecular Weight	175.03 g/mol	[3][5]
Exact Mass	173.97926 Da	[3]
IUPAC Name	2-bromo-1,4-dimethylimidazole	[3]
XLogP3	1.4	[3]
Topological Polar Surface Area	17.8 Å²	[3]
Heavy Atom Count	8	[3]
Formal Charge	0	[3]
Complexity	86.5	[3]
Rotatable Bond Count	0	[3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	2	[3]

Experimental Protocols

While specific, detailed experimental protocols for **2-Bromo-1,4-dimethyl-1H-imidazole** are not extensively published in peer-reviewed literature, its synthesis and subsequent use in cross-coupling reactions follow well-established methodologies for similar bromo-imidazole derivatives. The following protocols are generalized based on standard procedures in synthetic organic chemistry.

Synthesis via Bromination of 1,4-dimethyl-1H-imidazole

This protocol describes a common method for the selective bromination of an activated imidazole ring.

Materials:

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- 1,4-dimethyl-1H-imidazole
- N-Bromosuccinimide (NBS) or Bromine (Br_2)
- Anhydrous solvent (e.g., Chloroform, Dichloromethane, or Acetonitrile)
- Inert gas (Argon or Nitrogen)

Procedure:

- Dissolve 1,4-dimethyl-1H-imidazole (1.0 equiv) in the chosen anhydrous solvent under an inert atmosphere.
- Cool the solution to 0 °C using an ice bath.
- Slowly add a solution of the brominating agent (e.g., NBS, 1.0-1.1 equiv) in the same solvent to the cooled mixture.
- Allow the reaction to stir at 0 °C for 1-2 hours, then warm to room temperature.
- Monitor the reaction progress using Thin-Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate ($MgSO_4$), and concentrate under reduced pressure.
- Purify the crude product via flash column chromatography on silica gel to yield pure **2-Bromo-1,4-dimethyl-1H-imidazole**.

General Protocol for Suzuki-Miyaura Cross-Coupling

This compound is an excellent substrate for palladium-catalyzed cross-coupling reactions to introduce aryl or heteroaryl groups.

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Materials:

- **2-Bromo-1,4-dimethyl-1H-imidazole** (1.0 equiv)
- Arylboronic acid or ester (1.2-1.5 equiv)
- Palladium catalyst (e.g., $Pd(PPh_3)_4$, 3-5 mol%)
- Base (e.g., K_2CO_3 or K_3PO_4, 2.0-3.0 equiv)
- Anhydrous solvent mixture (e.g., Toluene/Ethanol/Water or Dioxane/Water)

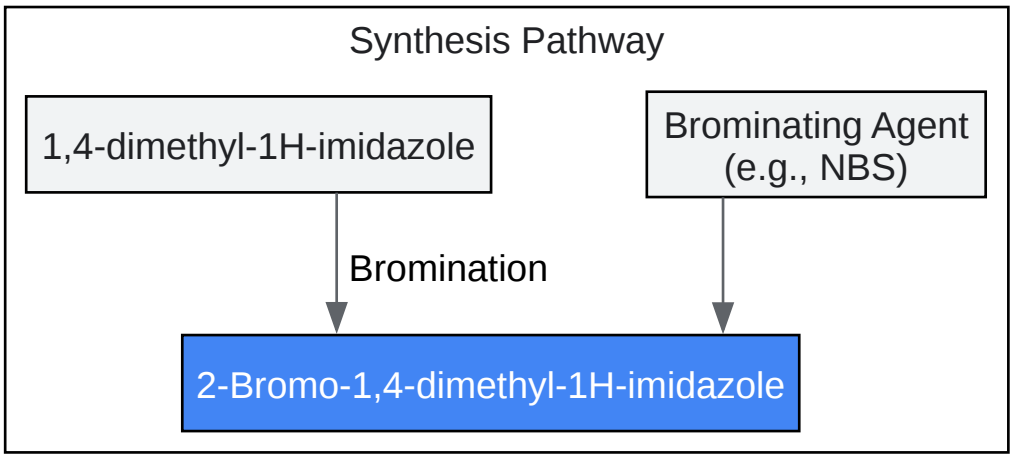
Procedure:

- To an oven-dried Schlenk flask, add **2-Bromo-1,4-dimethyl-1H-imidazole**, the arylboronic acid, the base, and the palladium catalyst.
- Evacuate the flask and backfill with an inert gas (e.g., Argon). Repeat this cycle three times.
- Add the degassed solvent system to the flask.
- Heat the reaction mixture to 80-100 °C and stir for 12-24 hours, or until completion is indicated by TLC or LC-MS.
- Cool the reaction to room temperature and quench with water.
- Extract the product with an organic solvent, wash the combined organic layers with brine, dry over anhydrous $MgSO_4$, and concentrate in vacuo.
- Purify the residue by flash column chromatography to yield the desired coupled product.

Visualizations: Workflows and Applications

The following diagrams illustrate the synthetic logic and experimental processes relevant to **2-Bromo-1,4-dimethyl-1H-imidazole**.

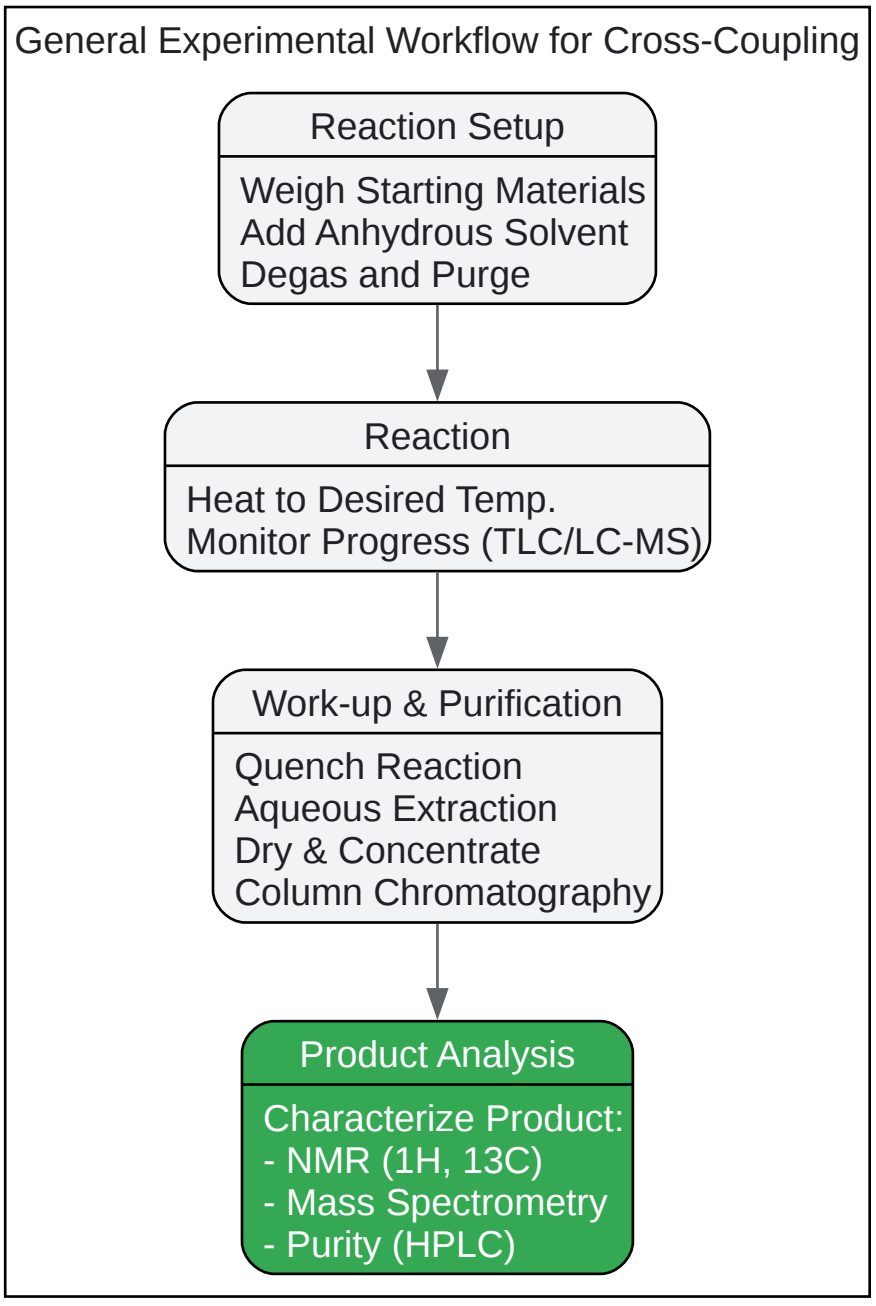
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Caption: A simplified synthetic pathway for **2-Bromo-1,4-dimethyl-1H-imidazole**.

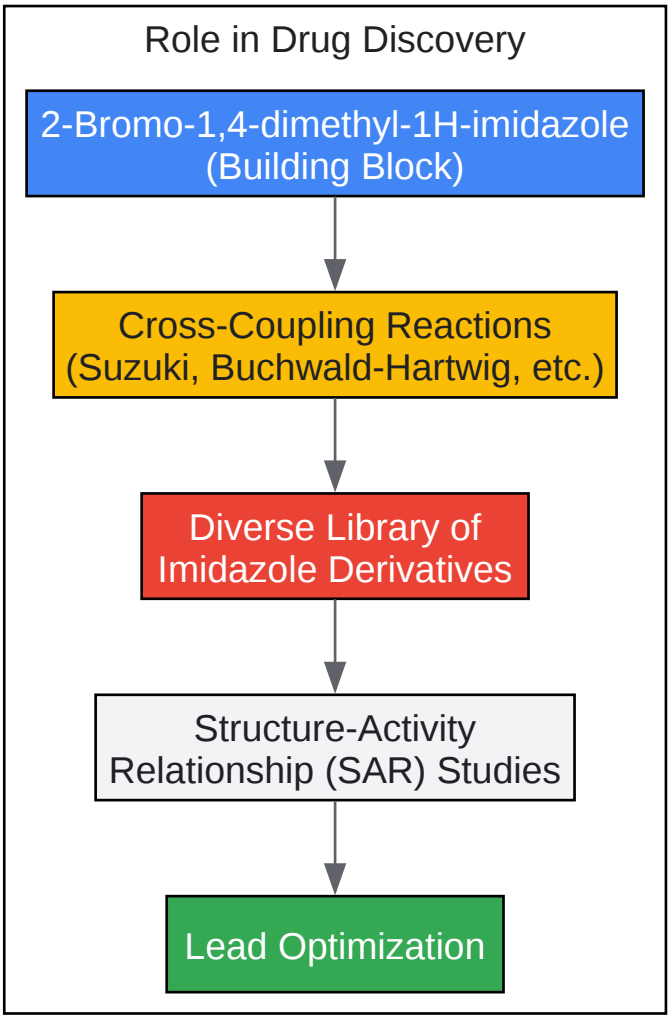
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Caption: General workflow for cross-coupling reactions using the title compound.[6]

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Caption: Logical flow of using the title compound in a drug discovery program.[1]

Relevance in Drug Development and Materials Science

The imidazole ring is a critical pharmacophore present in numerous natural products and synthetic drugs, known to exhibit a wide array of biological activities including anticancer, antiviral, anti-inflammatory, and antibacterial properties.[6][7][8][9] **2-Bromo-1,4-dimethyl-1H-imidazole** is a valuable intermediate for synthesizing libraries of novel imidazole-containing compounds.

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- Medicinal Chemistry: The bromine atom at the 2-position serves as a versatile synthetic handle for introducing diverse functional groups via metal-catalyzed cross-coupling reactions.[1] This allows for the systematic exploration of the structure-activity relationship (SAR) to optimize the potency, selectivity, and pharmacokinetic properties of new drug candidates. The methyl groups at the 1 and 4 positions provide steric and electronic modulation, which can enhance metabolic stability and target binding affinity.[1]

- Materials Science: Beyond pharmaceuticals, the unique electronic properties of substituted imidazoles make them attractive for applications in materials science, such as the development of organic electronic materials and functional ligands for catalysis.[1]

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